

An In-depth Technical Guide to 5-Bromoanthranilonitrile: Chemical Properties and Structure

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **5-Bromoanthranilonitrile** (also known as 2-Amino-5-bromobenzonitrile). This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the potential applications of this compound. The guide includes a summary of its physicochemical properties, spectroscopic data, a plausible synthetic route, and a general workflow for its characterization.

Chemical and Physical Properties

5-Bromoanthranilonitrile is a substituted aromatic nitrile that serves as a valuable building block in organic synthesis. Its bifunctional nature, possessing both an amino and a nitrile group, along with the presence of a bromine atom, makes it a versatile precursor for the synthesis of various heterocyclic compounds and other complex organic molecules.

Table 1: Physicochemical Properties of **5-Bromoanthranilonitrile**



Property	Value	Source(s)
CAS Number	39263-32-6	[1][2][3]
Molecular Formula	C7H5BrN2	[1][2][3]
Molecular Weight	197.03 g/mol	[1][2]
Appearance	White to light yellow crystalline powder	[2][4]
Melting Point	96-100 °C	[2][5]
Boiling Point	288.4 °C at 760 mmHg	[4][5]
Solubility	Soluble in methanol.	[2][6]

Chemical Structure

The chemical structure of **5-Bromoanthranilonitrile** consists of a benzene ring substituted with an amino group at position 2, a bromine atom at position 5, and a nitrile group at position 1.

Table 2: Structural Identifiers for 5-Bromoanthranilonitrile

Identifier	String	Source(s)
SMILES	N#Cc1ccc(Br)cc1N	[1]
InChI	InChI=1S/C7H5BrN2/c8-6-1-2-7(10)5(3-6)4-9/h1-3H,10H2	[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of **5-Bromoanthranilonitrile**. Below is a summary of available spectroscopic data.

Table 3: Spectroscopic Data for 5-Bromoanthranilonitrile



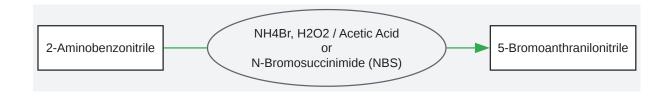
Technique	Data	Source(s)
¹ H NMR	δ 7.61 (1H, d, J=2.5 Hz), 7.43 (1H, dd, J=9, 2.5 Hz), 6.75 (1H, d, J=9 Hz), 6.28 (2H, br s)	[2]
IR	Spectra available from PubChem.[1]	[1]
LC-MS	Retention time: 2.24 min	[2]

Synthesis of 5-Bromoanthranilonitrile

A plausible and documented synthetic route to **5-Bromoanthranilonitrile** is the bromination of 2-aminobenzonitrile.

Synthetic Pathway: Bromination of 2-Aminobenzonitrile

The synthesis involves the electrophilic aromatic substitution of 2-aminobenzonitrile with a suitable brominating agent. One reported method utilizes ammonium bromide and hydrogen peroxide in acetic acid.[2] An alternative common laboratory method involves the use of N-Bromosuccinimide (NBS).



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Caption: Synthesis of **5-Bromoanthranilonitrile** from 2-Aminobenzonitrile.

Experimental Protocol: Synthesis via Bromination

This protocol is a generalized procedure based on a reported synthesis.[2]

Materials:

2-Aminobenzonitrile



- Ammonium bromide (NH₄Br)
- Hydrogen peroxide (35% aqueous solution)
- Glacial acetic acid
- Dichloromethane (DCM)
- Sodium hydroxide (NaOH) solution (30%)
- Water

Procedure:

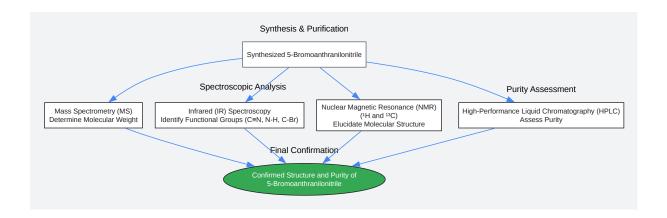
- Dissolve 2-aminobenzonitrile in glacial acetic acid in a round-bottom flask equipped with a magnetic stirrer.
- To the stirred solution, add ammonium bromide followed by the dropwise addition of hydrogen peroxide.
- Stir the reaction mixture at room temperature. Monitor the reaction progress using Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, concentrate the reaction mixture under reduced pressure to remove the acetic acid.
- Neutralize the residue with a 30% aqueous sodium hydroxide solution until basic.
- Collect the resulting solid precipitate by filtration and wash thoroughly with water.
- Dry the crude product.
- For purification, dissolve the crude solid in a minimal amount of hot dichloromethane and allow it to recrystallize.
- Collect the purified crystals of 5-Bromoanthranilonitrile by filtration and wash with a small amount of cold dichloromethane.



• Dry the final product under vacuum.

Experimental Workflow for Characterization

A standard workflow for the characterization and structural confirmation of the synthesized **5-Bromoanthranilonitrile** is outlined below. This workflow ensures the identity and purity of the final compound.



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Caption: General workflow for the characterization of **5-Bromoanthranilonitrile**.

Safety Information

5-Bromoanthranilonitrile is a chemical substance that requires careful handling. The following is a summary of its hazard information.

Table 4: GHS Hazard Information for 5-Bromoanthranilonitrile



Hazard	Description	Source(s)
Pictogram		
Signal Word	Warning	
Hazard Statements	H302: Harmful if swallowed.H312: Harmful in contact with skin.H317: May cause an allergic skin reaction.H332: Harmful if inhaled.	[1]
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection.	

It is imperative to handle this compound in a well-ventilated area, preferably a fume hood, and to use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Applications in Research and Drug Development

5-Bromoanthranilonitrile is a versatile intermediate in the synthesis of various biologically active molecules. The presence of the amino, nitrile, and bromo functionalities allows for a wide range of chemical transformations, making it a valuable starting material for the construction of novel scaffolds in drug discovery. For instance, it has been used in the synthesis of multi-targeted receptor tyrosine kinase (RTK) inhibitors with potential anticancer activity.[2] The strategic placement of the bromine atom also makes it suitable for cross-coupling reactions to introduce further molecular diversity.

Conclusion

This technical guide has summarized the key chemical properties, structural information, and a plausible synthetic route for **5-Bromoanthranilonitrile**. The provided data and protocols are intended to be a valuable resource for researchers and scientists working with this compound. As with any chemical, it is essential to consult the relevant safety data sheets and follow



appropriate laboratory safety procedures. The versatile nature of **5-Bromoanthranilonitrile** suggests its potential for broader applications in medicinal chemistry and materials science.

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